

GPhos Pd G6: A Comprehensive Technical Guide for Advanced Catalysis

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Compound of Interest

Compound Name: GPhos Pd G6

Cat. No.: B15552710

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the structure, chemical properties, and applications of the **GPhos Pd G6** precatalyst. **GPhos Pd G6** is a sixth-generation Buchwald palladium precatalyst renowned for its high efficiency and broad applicability in cross-coupling reactions, particularly in the formation of carbon-nitrogen (C-N) bonds. Its advanced design offers significant advantages in terms of stability and reactivity, making it a valuable tool for synthetic chemists in academic and industrial research, especially within drug development.

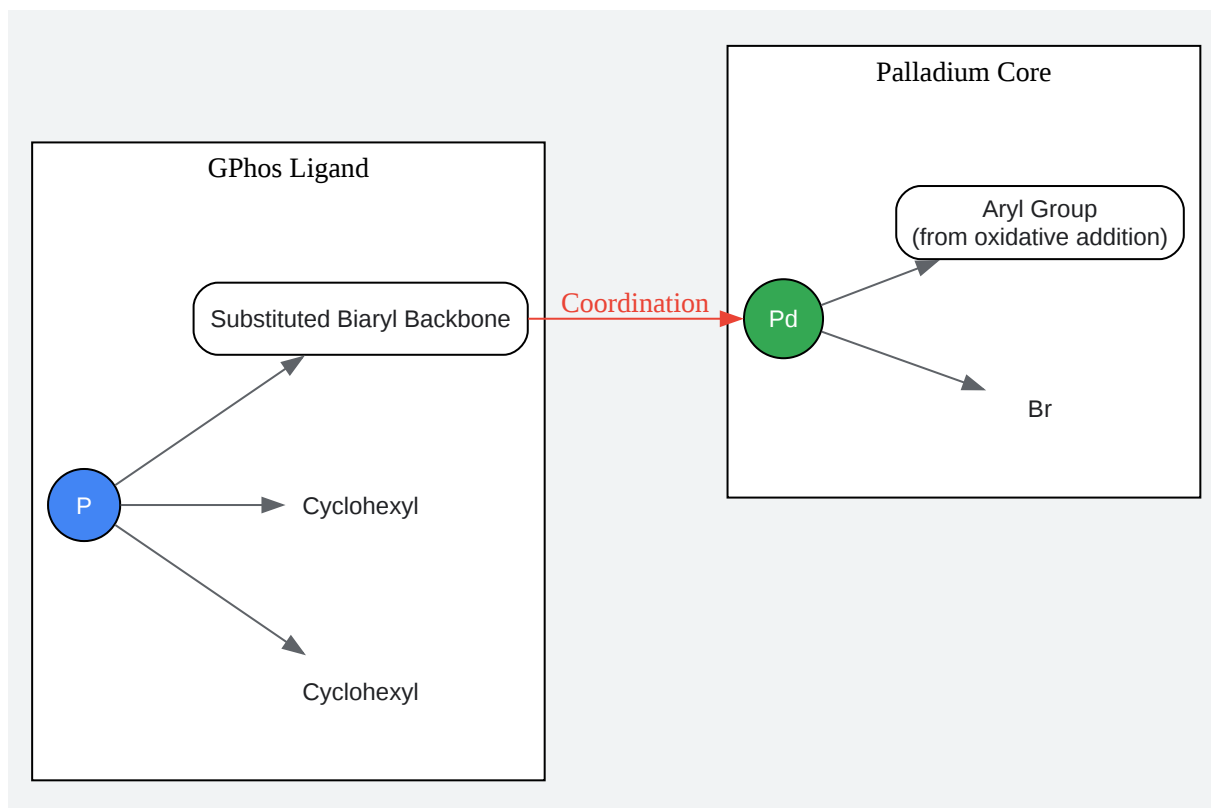
Core Chemical and Physical Properties

GPhos Pd G6, also known as **GPhos Pd G6 TES**, is a robust palladium precatalyst characterized by its air and moisture stability, which simplifies handling and setup of chemical reactions.^{[1][2][3]} The key quantitative properties of this catalyst are summarized in the table below.

Property	Value	Reference
CAS Number	2489525-81-5	[4] [5] [6]
Molecular Formula	C ₄₇ H ₇₀ BrO ₄ PPdSi	[4] [5] [6]
Molecular Weight	944.44 g/mol	[1] [5] [6]
Appearance	Solid powder	[4]
Purity	≥98%	[5]
Storage Conditions	4°C, sealed storage, away from moisture	[5]

Structural Elucidation

The **GPhos Pd G6** catalyst is an oxidative addition complex. Its structure features a palladium center coordinated to a bulky and electron-rich biarylphosphine ligand, GPhos. This ligand framework is crucial for the catalyst's high reactivity and stability.



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Figure 1: Simplified 2D structure of the **GPhos Pd G6** precatalyst.

Catalytic Activity and Applications

GPhos Pd G6 is highly effective for Buchwald-Hartwig amination reactions, enabling the coupling of a wide range of aryl halides with primary and secondary amines.[7] A notable advantage of this G6 precatalyst is its ability to facilitate these transformations under mild conditions, often at room temperature.[7] The catalyst design allows for the efficient formation of the active L-Pd(0) species without the need for a strong base for activation.[1][2]

The versatility of **GPhos Pd G6** extends to challenging substrates, including base-sensitive five-membered heteroaryl halides, which are common motifs in pharmaceutically active compounds.

Experimental Protocols

The following is a general experimental procedure for a C-N cross-coupling reaction using **GPhos Pd G6**. This protocol is based on procedures described for similar Buchwald precatalysts and should be optimized for specific substrates.

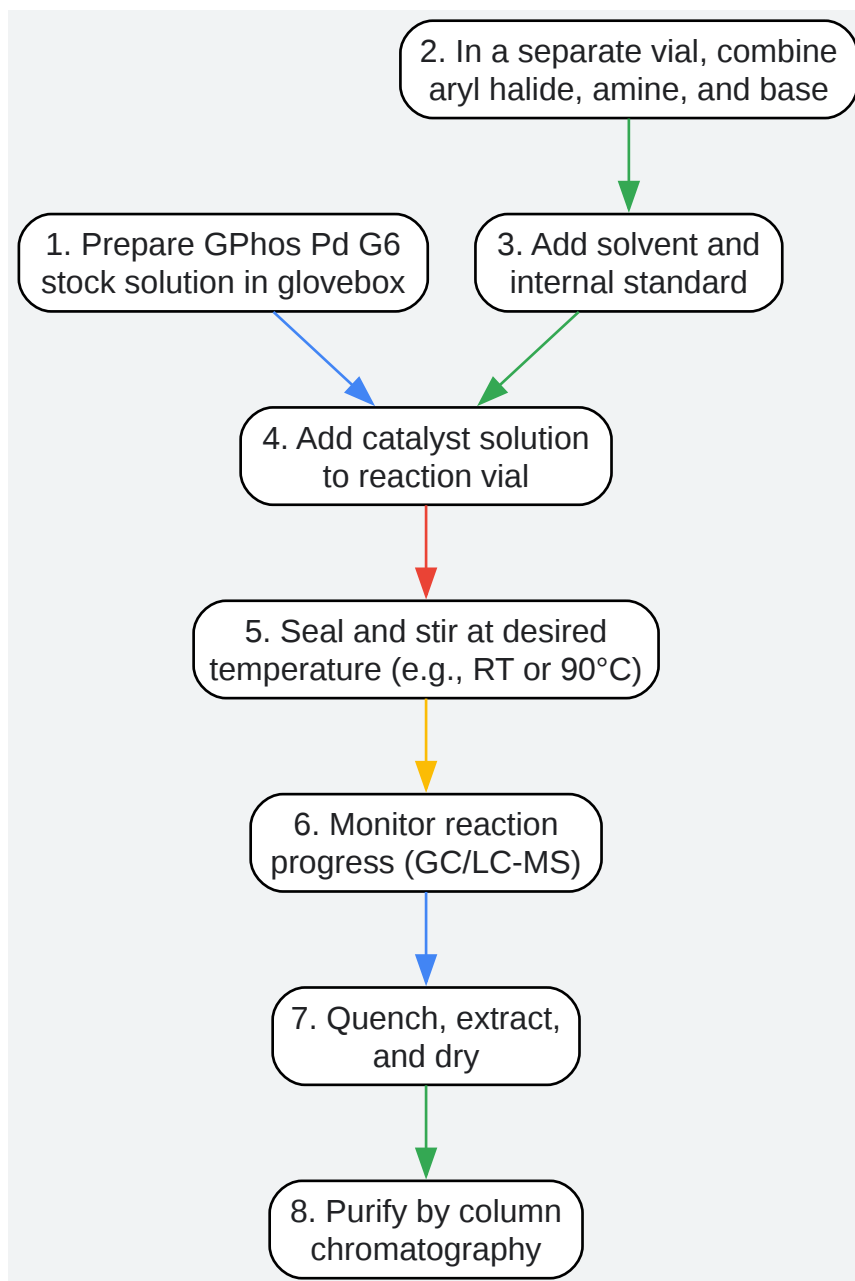
Materials:

- **GPhos Pd G6** precatalyst
- Aryl halide (e.g., 1-bromo-2,4-dimethylbenzene)
- Amine (e.g., n-hexylamine)
- Base (e.g., Sodium tert-butoxide (NaOtBu) or Sodium trimethylsilanolate (NaOTMS))
- Anhydrous solvent (e.g., 1,4-dioxane or toluene)
- Internal standard for analysis (e.g., n-dodecane)
- Nitrogen-filled glovebox
- Oven-dried glassware

Procedure:

- Catalyst Preparation:
 - Inside a nitrogen-filled glovebox, prepare a stock solution of the **GPhos Pd G6** precatalyst (e.g., 0.00833 M in 1,4-dioxane) in an oven-dried vial.
- Reaction Setup:
 - In a separate oven-dried reaction vial equipped with a magnetic stir bar, add the aryl halide (1.0 mmol), the amine (1.2 mmol), and the base (1.4 mmol).
 - Add the desired volume of the anhydrous solvent.
 - If quantitative analysis is required, add a known amount of an internal standard.

- Initiation and Reaction:
 - To the reaction vial, add the required amount of the **GPhos Pd G6** stock solution (typically 0.5-2 mol% relative to the aryl halide).
 - Seal the vial with a screw cap containing a PTFE septum.
 - The reaction can be stirred at room temperature or heated to a specified temperature (e.g., 90 °C) depending on the reactivity of the substrates.
- Monitoring and Workup:
 - Monitor the reaction progress by a suitable analytical technique such as GC or LC-MS.
 - Upon completion, cool the reaction mixture to room temperature.
 - Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification:
 - The crude product can be purified by column chromatography on silica gel.

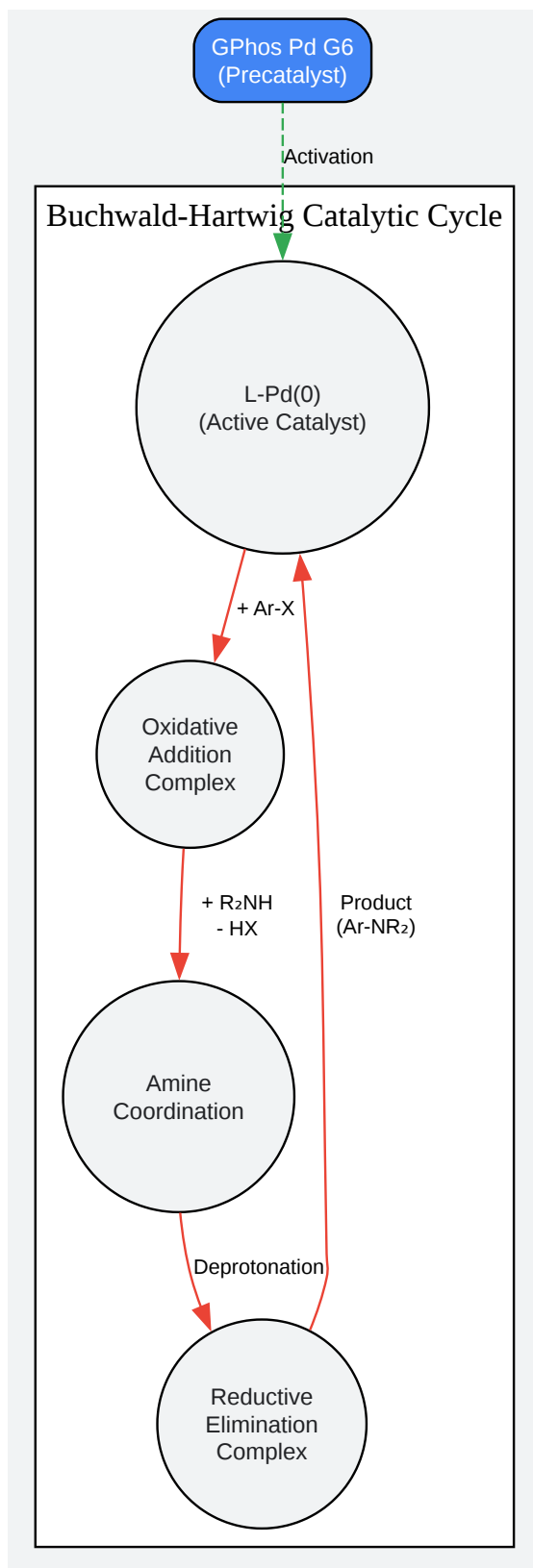


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Figure 2: General workflow for a **GPhos Pd G6** catalyzed C-N cross-coupling reaction.

Catalytic Cycle

The Buchwald-Hartwig amination reaction catalyzed by **GPhos Pd G6** proceeds through a well-established catalytic cycle. The precatalyst readily converts to the active monoligated Pd(0) species.



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Figure 3: Simplified catalytic cycle for the Buchwald-Hartwig amination.

Conclusion

GPhos Pd G6 represents a significant advancement in the field of palladium-catalyzed cross-coupling. Its high stability, reactivity, and broad substrate scope make it an invaluable catalyst for the synthesis of complex molecules in pharmaceutical and materials science research. The provided technical information and protocols serve as a comprehensive resource for scientists and researchers looking to leverage the capabilities of this advanced catalytic system.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. powder | Sigma-Aldrich [sigmaaldrich.com]
- 3. sigmaaldrich-jp.com [sigmaaldrich-jp.com]
- 4. dspace.mit.edu [dspace.mit.edu]
- 5. medchemexpress.com [medchemexpress.com]
- 6. chemscene.com [chemscene.com]
- 7. powder | Sigma-Aldrich [sigmaaldrich.com]
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